

m-PEG3-phosphonic acid material safety data sheet (MSDS) information

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Compound of Interest

Compound Name: *m-PEG3-phosphonic acid*

Cat. No.: *B15580172*

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Technical Guide: m-PEG3-phosphonic acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **m-PEG3-phosphonic acid**, a bifunctional linker molecule increasingly utilized in the development of novel therapeutics, particularly in the field of targeted protein degradation. This document collates available material safety data, physicochemical properties, and conceptual workflows for its application.

Introduction

m-PEG3-phosphonic acid is a chemical compound featuring a methoxy-terminated triethylene glycol (m-PEG3) chain and a terminal phosphonic acid group.^[1] This heterobifunctional linker is of significant interest in the synthesis of Proteolysis Targeting Chimeras (PROTACs).^{[2][3][4]} PROTACs are novel therapeutic agents designed to hijack the cell's natural protein disposal system to eliminate specific disease-causing proteins.^[2] The polyethylene glycol (PEG) component of **m-PEG3-phosphonic acid** enhances solubility and provides a flexible spacer, while the phosphonic acid group can be used for conjugation to a target protein ligand or for other specific interactions.^[1]

Material Safety Data Sheet (MSDS) Summary

The following tables summarize the key safety information for **m-PEG3-phosphonic acid**, based on available Safety Data Sheets (SDS).^[5]

Hazard Identification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed. [5]
Acute Aquatic Toxicity	1	H400: Very toxic to aquatic life. [5]
Chronic Aquatic Toxicity	1	H410: Very toxic to aquatic life with long lasting effects. [5]

Precautionary Statements

Code	Statement
P264	Wash skin thoroughly after handling. [5]
P270	Do not eat, drink or smoke when using this product. [5]
P273	Avoid release to the environment. [5]
P301 + P312	IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. [5]
P330	Rinse mouth. [5]
P391	Collect spillage. [5]
P501	Dispose of contents/container to an approved waste disposal plant. [5]

First Aid Measures

Exposure Route	First Aid Measures
Ingestion	Wash out mouth with water. Do NOT induce vomiting. Call a physician.
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. Consult a physician.
Skin Contact	Wash off with soap and plenty of water. Consult a physician.
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.

Handling and Storage

Aspect	Recommendation
Handling	Avoid contact with skin and eyes. Avoid formation of dust and aerosols. Provide appropriate exhaust ventilation at places where dust is formed.
Storage	Keep container tightly closed in a dry and well-ventilated place. Recommended storage temperature: -20°C.

Physicochemical Properties

The following table summarizes the known physical and chemical properties of **m-PEG3-phosphonic acid**. Many specific quantitative values are not available in the public domain.

Property	Value	Source
Molecular Formula	C ₇ H ₁₇ O ₆ P	[4]
Molecular Weight	228.18 g/mol	[2] [4]
CAS Number	96962-42-4	[5]
Appearance	Solid	[5]
Odor	No data available	[5]
Melting Point/Freezing Point	No data available	[5]
Boiling Point	No data available	[5]
Solubility	No data available	[5]
IUPAC Name	2-[2-(2-methoxyethoxy)ethoxy]ethylphosphonic acid	[4]

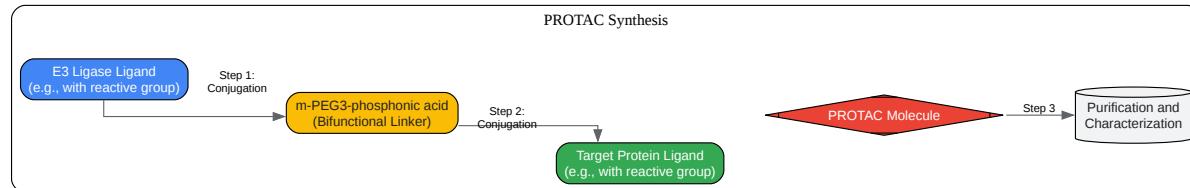
Toxicological Information

Detailed toxicological studies for **m-PEG3-phosphonic acid** are limited. The available information is summarized below.

Toxicological Endpoint	Finding
Acute Toxicity	Oral: Harmful if swallowed (Category 4). [5]
Skin Corrosion/Irritation	No data available.
Serious Eye Damage/Irritation	No data available.
Respiratory or Skin Sensitization	No data available.
Germ Cell Mutagenicity	No data available.
Carcinogenicity	No data available.
Reproductive Toxicity	No data available.
Specific Target Organ Toxicity (Single Exposure)	No data available.
Specific Target Organ Toxicity (Repeated Exposure)	No data available.
Aspiration Hazard	No data available.

Conceptual Experimental Workflow: PROTAC Synthesis

While specific experimental protocols for **m-PEG3-phosphonic acid** are proprietary, the following diagram illustrates a general workflow for its use in the synthesis of a PROTAC molecule.

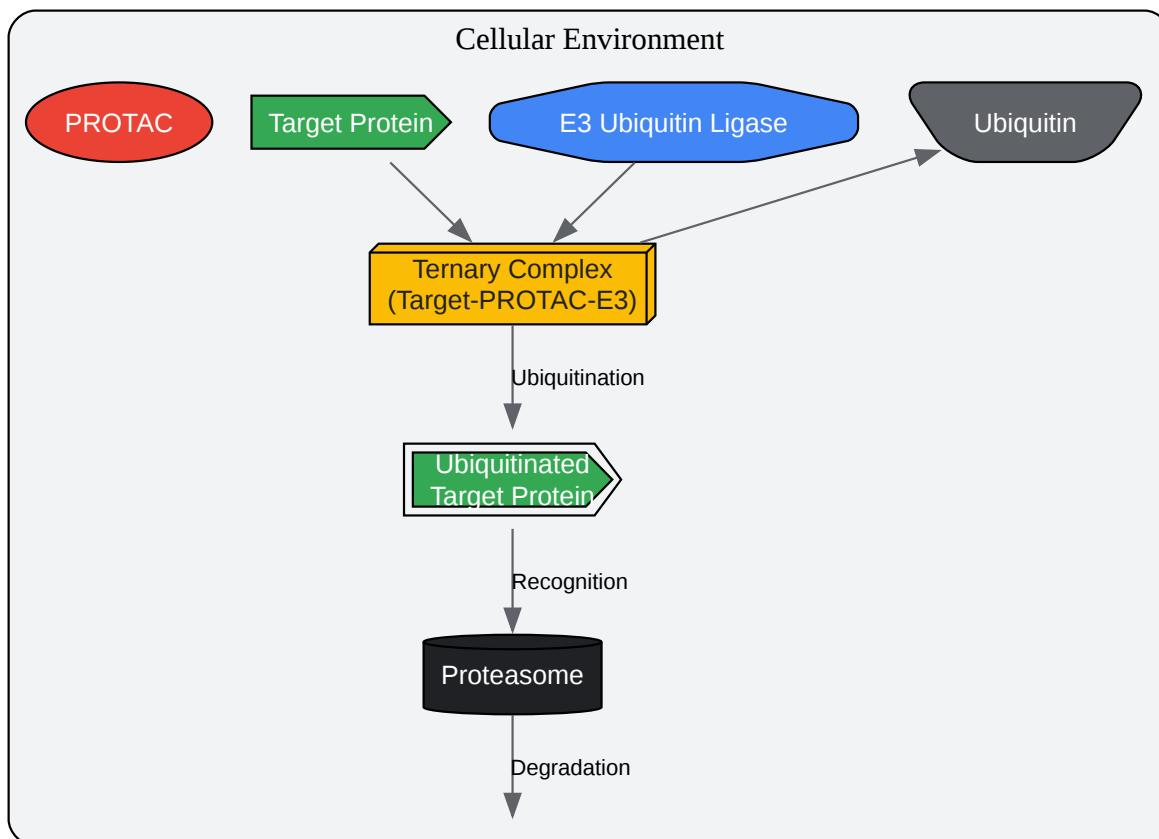


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Caption: General workflow for PROTAC synthesis using a bifunctional linker.

Mechanism of Action: PROTAC-Mediated Protein Degradation

m-PEG3-phosphonic acid serves as a linker within a PROTAC molecule. The following diagram illustrates the general mechanism by which a PROTAC induces the degradation of a target protein.

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